

Personal protective equipment for handling CH6953755

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Compound of Interest

Compound Name: CH6953755

Cat. No.: B10824790

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Essential Safety and Handling Guide for CH6953755

For researchers, scientists, and drug development professionals, this guide provides crucial safety protocols and logistical information for handling the selective YES1 kinase inhibitor, **CH6953755**. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

CH6953755 is an orally active, potent small molecule inhibitor of YES1 kinase, utilized in cancer research for its antitumor properties.^{[1][2]} As with any potent, research-grade compound, proper handling and personal protective equipment (PPE) are paramount to minimize exposure risk. The following guidelines are based on standard laboratory safety practices for hazardous chemicals and should be supplemented by a thorough review of the official Safety Data Sheet (SDS) provided by the supplier.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against chemical exposure. All personnel handling **CH6953755**, whether in solid or solution form, must use the following equipment.

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or aerosols.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact. Given that CH6953755 is often dissolved in DMSO, which can facilitate skin absorption of other substances, glove integrity is critical.
Body Protection	A lab coat or a disposable gown.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if creating aerosols or handling large quantities.	Minimizes inhalation of airborne particles or aerosols.

Operational and Disposal Plans

A clear, step-by-step approach to handling and disposal is essential for both safety and regulatory compliance.

Handling and Storage

- Preparation: Before handling, ensure a designated workspace is clean and uncluttered. An emergency eyewash station and safety shower should be readily accessible.
- Weighing (Solid Form): If working with the powdered form of **CH6953755**, conduct weighing operations within a chemical fume hood or a ventilated balance enclosure to prevent inhalation of dust.
- Solution Preparation: **CH6953755** is often supplied in a Dimethyl Sulfoxide (DMSO) solution. [\[1\]](#) Handle all solutions in a chemical fume hood.

- **Storage:** Store **CH6953755** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Spill Cleanup

In the event of a spill, follow these procedures immediately:

- **Evacuate:** Alert others in the vicinity and evacuate the immediate area if necessary.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For liquid spills, use an absorbent material (e.g., vermiculite, sand) to contain the spill. For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- **Clean:** Decontaminate the area with an appropriate solvent, followed by soap and water.
- **Dispose:** Collect all contaminated materials in a sealed container for proper disposal.

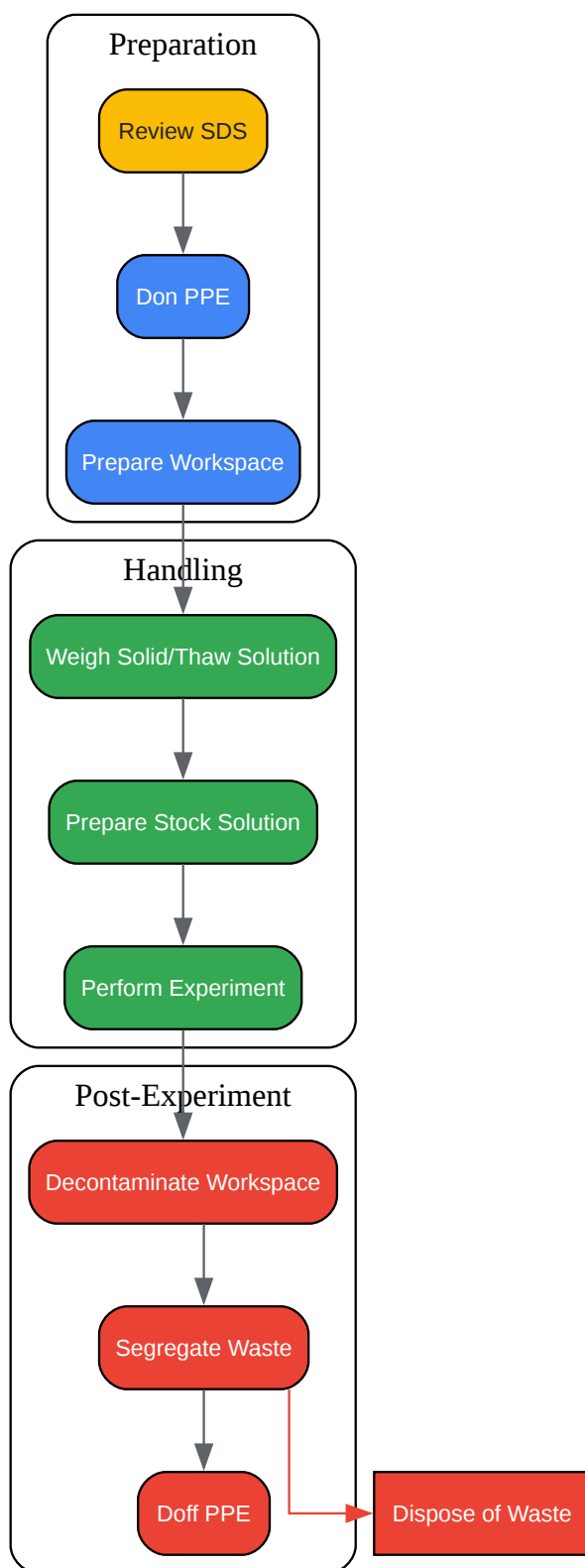
Disposal Plan

All waste containing **CH6953755**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- **Segregation:** Collect all **CH6953755** waste in a designated, labeled, and sealed container.
- **Compliance:** Dispose of the hazardous waste in accordance with all local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow for Handling CH6953755

The following diagram outlines the procedural flow for safely incorporating **CH6953755** into a laboratory experiment.



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Caption: Workflow for safe handling of **CH6953755** from preparation to disposal.

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References

- 1. CH6953755 | Src | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
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